

C(Yigsr)3-NH2 off-target binding to other cell surface receptors

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C(Yigsr)3-NH2

Cat. No.: B126921

[Get Quote](#)

Technical Support Center: C(Yigsr)3-NH2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the laminin B1 chain-derived peptide mimetic, **C(Yigsr)3-NH2**.

Frequently Asked Questions (FAQs)

Q1: What is the primary cell surface receptor for **C(Yigsr)3-NH2**?

A1: The primary target for **C(Yigsr)3-NH2** is the 67kDa laminin receptor (67LR), also known as the laminin receptor 1 (LAMR1).[1][2] The YIGSR sequence, of which **C(Yigsr)3-NH2** is a mimetic, is a major receptor-binding site in the laminin protein.

Q2: What is the reported binding affinity of **C(Yigsr)3-NH2** for its primary receptor?

A2: Ligand displacement analysis has shown that the interaction of the **C(Yigsr)3-NH2** peptide amide with the 67kDa laminin receptor is of intermediate affinity, with a reported dissociation constant (Kd) of 1.5×10^{-7} M (or 150 nM).[3]

Q3: Are there known off-target receptors for **C(Yigsr)3-NH2**?

A3: Yes, there is evidence to suggest that the YIGSR peptide sequence may interact with other cell surface receptors, most notably certain integrins. While the 67LR is the high-affinity receptor, cross-reactivity with integrins such as $\alpha\beta3$ and $\alpha5\beta1$ has been suggested, though

this interaction may be of lower affinity.^{[4][5]} Further characterization is often required to determine the specificity of **C(Yigsr)3-NH2** in a given experimental system.

Q4: What are the known signaling pathways activated by **C(Yigsr)3-NH2** binding to 67LR?

A4: Binding of ligands to the 67LR can initiate intracellular signaling cascades. One such pathway involves the activation of protein phosphatase 2A (PP2A) through a cAMP and PKA-dependent mechanism. Additionally, engagement of the 67LR by **C(Yigsr)3-NH2** has been shown to induce the tyrosine phosphorylation of several proteins.^[3]

Quantitative Data Summary

The following table summarizes the known binding affinity of **C(Yigsr)3-NH2**. Researchers are encouraged to experimentally determine the binding affinities for potential off-target receptors in their specific cell systems.

Ligand	Receptor	Binding Affinity (Kd)	Cell Type / Method
C(Yigsr)3-NH2	67kDa Laminin Receptor (67LR)	1.5 x 10 ⁻⁷ M (150 nM)	Neuroblastoma cells / Ligand Displacement Analysis
C(Yigsr)3-NH2	Integrins (e.g., αvβ3, α5β1)	Not Quantitatively Determined	Suggested by literature, requires experimental validation.

Signaling Pathways and Experimental Workflow Diagrams

Caption: 67kDa Laminin Receptor (67LR) Signaling Pathway.

Caption: Potential Off-Target Integrin α5β1 Signaling Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The 67 kDa laminin receptor: structure, function and role in disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Looking into laminin receptor: critical discussion regarding the non-integrin 37/67-kDa laminin receptor/RPSA protein - PMC [pmc.ncbi.nlm.nih.gov]
- 3. weizmann.elsevierpure.com [weizmann.elsevierpure.com]
- 4. Covalently immobilized laminin peptide Tyr-Ile-Gly-Ser-Arg (YIGSR) supports cell spreading and co-localization of the 67-kilodalton laminin receptor with alpha-actinin and vinculin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A signaling pathway from the alpha5beta1 and alpha(v)beta3 integrins that elevates bcl-2 transcription - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [C(Yigsr)3-NH2 off-target binding to other cell surface receptors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126921#c-yigsr-3-nh2-off-target-binding-to-other-cell-surface-receptors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com